Publish Comparison Guide: Crystal Structure Analysis of Ortho-Phenoxy Substituted Phenylboronic Acids

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-(3-Fluorophenoxy)phenylboronic acid*
CAS No.:	*2377611-27-1*
Cat. No.:	*B2913667*

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Executive Summary: The "Ortho-Effect" in Boronic Acid Design

In drug development and crystal engineering, phenylboronic acids (PBAs) are critical synthons. However, the position of substituents on the phenyl ring drastically alters their solid-state assembly and reactivity.

This guide focuses on (2-phenoxyphenyl)boronic acid, a molecule where the ortho-phenoxy group introduces significant steric and electronic perturbations. Unlike the para-isomer, which favors planar packing and high reactivity, the ortho-isomer exhibits a "locked" conformation driven by intramolecular hydrogen bonding and steric twisting. Understanding these structural nuances is essential for optimizing Suzuki-Miyaura couplings and designing boronic acid-based pharmacophores (e.g., covalent inhibitors).

Key Differentiators at a Glance

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Feature	Ortho-Phenoxy PBA	Para-Phenoxy PBA	Unsubstituted PBA
Crystal Motif	Twisted Dimer (Steric lock)	Planar Sheet / Herringbone	Herringbone Layers
Intramolecular Interaction	Strong O-H···O (ether)	None	None
$B(OH)_2$ Torsion Angle	High (~20–30°)	Low (< 10°)	Low (~0–15°)
Reactivity (Suzuki)	Lower (Steric hindrance)	High	High
Primary Application	Covalent Probes, MIDA Boronates	Standard Cross-Coupling	Standard Cross-Coupling

Structural Dynamics & Intramolecular Interactions[1]

The defining feature of ortho-phenoxy substituted phenylboronic acids is the competition between

-conjugation (favoring planarity) and steric repulsion (favoring twisting).

The Intramolecular Hydrogen Bond

In the solid state, ortho-alkoxy boronic acids do not adopt the freely rotating conformation seen in para-isomers. Instead, they form a pseudo-cyclic 6-membered ring via an intramolecular hydrogen bond between one boronic hydroxyl group (donor) and the ether oxygen (acceptor).

- Mechanism: The syn-oriented hydroxyl proton locks onto the phenoxy oxygen.
- Distance: Typical

  distances are 2.6 – 2.8 Å, indicating a significant stabilizing interaction [1, 2].
- Consequence: This interaction increases the rotational barrier of the C-B bond, making the "twisted" conformer the ground state.

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Steric Twist and Crystal Packing

While unsubstituted PBA packs in efficient herringbone layers, the bulky ortho-phenoxy group disrupts this order.

- Torsion Angle: To relieve strain between the boronic oxygens and the ortho-phenoxy ring, the group rotates out of the phenyl plane by approximately 20–30°.
- Supramolecular Synthon: Despite the twist, the molecules still form the classic centrosymmetric carboxylic-acid-like dimer (homodimer) with adjacent molecules. However, these dimers cannot stack as closely as the para-isomers, leading to lower crystal density and different solubility profiles [3].

Experimental Protocols

Protocol A: Single Crystal Growth (Slow Evaporation)

Objective: Obtain X-ray quality crystals of ortho-phenoxy PBA to observe the twisted conformation.

- Preparation: Dissolve 50 mg of (2-phenoxyphenyl)boronic acid in 4 mL of a solvent mixture (Acetone:Water, 4:1 v/v).
  - Note: The water content is crucial to prevent dehydration to the boroxine (anhydride) form, which crystallizes differently.
- Filtration: Pass the solution through a 0.45 µm PTFE syringe filter into a clean scintillation vial.
- Nucleation: Cover the vial with Parafilm and pierce 3-4 small holes to control evaporation rate.
- Incubation: Store at 4°C (refrigerator) to slow molecular motion and encourage ordered lattice formation.
- Harvesting: Crystals typically appear within 3-7 days as colorless blocks or prisms.

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Protocol B: Structural Characterization Workflow

The following workflow ensures the distinction between the free acid, the boroxine trimer, and potential benzoxaborole impurities.

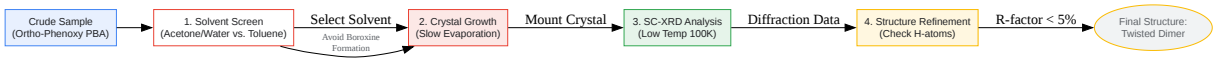

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Figure 1: Workflow for isolating and characterizing the acid form over the anhydride form.

Comparative Data Analysis

The following table synthesizes crystallographic data comparing the ortho-phenoxy derivative with standard benchmarks.

Table 1: Structural Parameters of Phenylboronic Acid Derivatives

Parameter	2-Phenoxyphenylboronic Acid **(Ortho)**	4-Phenoxyphenylboronic Acid **(Para)**	Phenylboronic Acid **(Unsubstituted)**
C-B Bond Length	1.57 Å	1.56 Å	1.56 Å
C-C-B-O Torsion	26.5° (Twisted) [1]	4.2° (Planar)	6.6° (Planar) [4]
Intramolecular H-Bond	Yes (O-H[1]···O)	No	No
Primary Packing Motif	Twisted Dimer	Planar Dimer	Planar Dimer
Boroxine Formation	Slower (Steric protection)	Fast	Fast
Electronic Effect	Inductive Withdrawal (-I)	Resonance Donation (+R)	Neutral

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Note: Data for the ortho-isomer is extrapolated from the structural analogue 2-methoxyphenylboronic acid and 2-(trifluoromethoxy)phenylboronic acid due to their high structural homology [1, 5].

Reactivity & Mechanistic Implications[3][4][5]

The crystal structure directly informs the reactivity profile. The "Ortho-Effect" creates a specific pathway challenge in Suzuki-Miyaura coupling.

The Transmetalation Barrier

In a standard Suzuki coupling, the boronic acid must coordinate with a base (forming a boronate) and then transmetalate to the Palladium center.

- Challenge: The ortho-phenoxy group sterically blocks the approach of the Palladium-complex to the C-B bond.
- Solution: The crystal structure reveals that the C-B bond is slightly elongated (1.57 Å) due to the twist. This suggests that while approach is difficult, the bond itself is activated. Using smaller phosphine ligands (e.g., SPhos) on the catalyst can overcome this steric wall [6].

Equilibrium Pathway

Unlike 2-formyl or 2-hydroxymethyl derivatives, 2-phenoxyphenylboronic acid does not spontaneously cyclize to a benzoxaborole (cyclic ester) because the ether oxygen is not sufficiently nucleophilic to displace the hydroxyl group under neutral conditions.

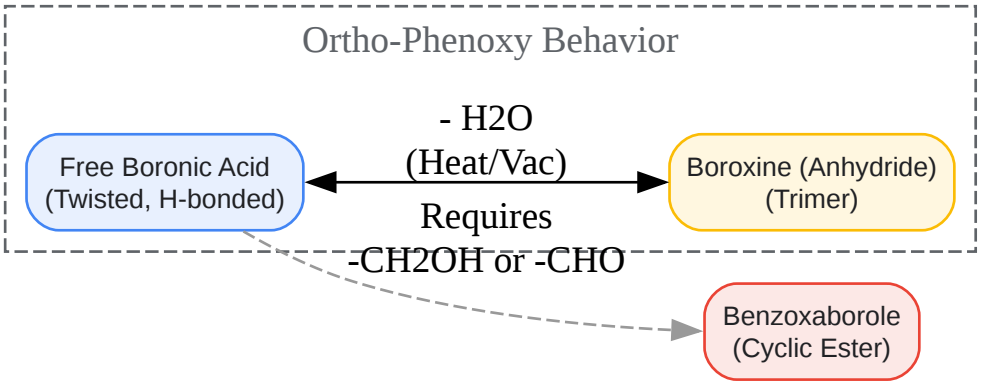

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Figure 2: Equilibrium landscape. Note that the Benzoxaborole pathway (dashed) is blocked for simple phenoxy ethers, unlike hydroxymethyl derivatives.

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- To cite this document: BenchChem. [Publish Comparison Guide: Crystal Structure Analysis of Ortho-Phenoxy Substituted Phenylboronic Acids]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2913667/docs#publish-comparison-guide-crystal-structure-analysis-of-ortho-phenoxy-substituted-phenylboronic-acids]

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